

# Eplerenone-d3 stable isotope labeled standard

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Compound Focus: Eplerenone-d3

Cat. No.: S11214097

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## Chemical Profile of Eplerenone-d3

The table below summarizes the core technical data for **Eplerenone-d3**, a deuterium-labeled analog of the pharmaceutical compound Eplerenone [1] [2] [3].

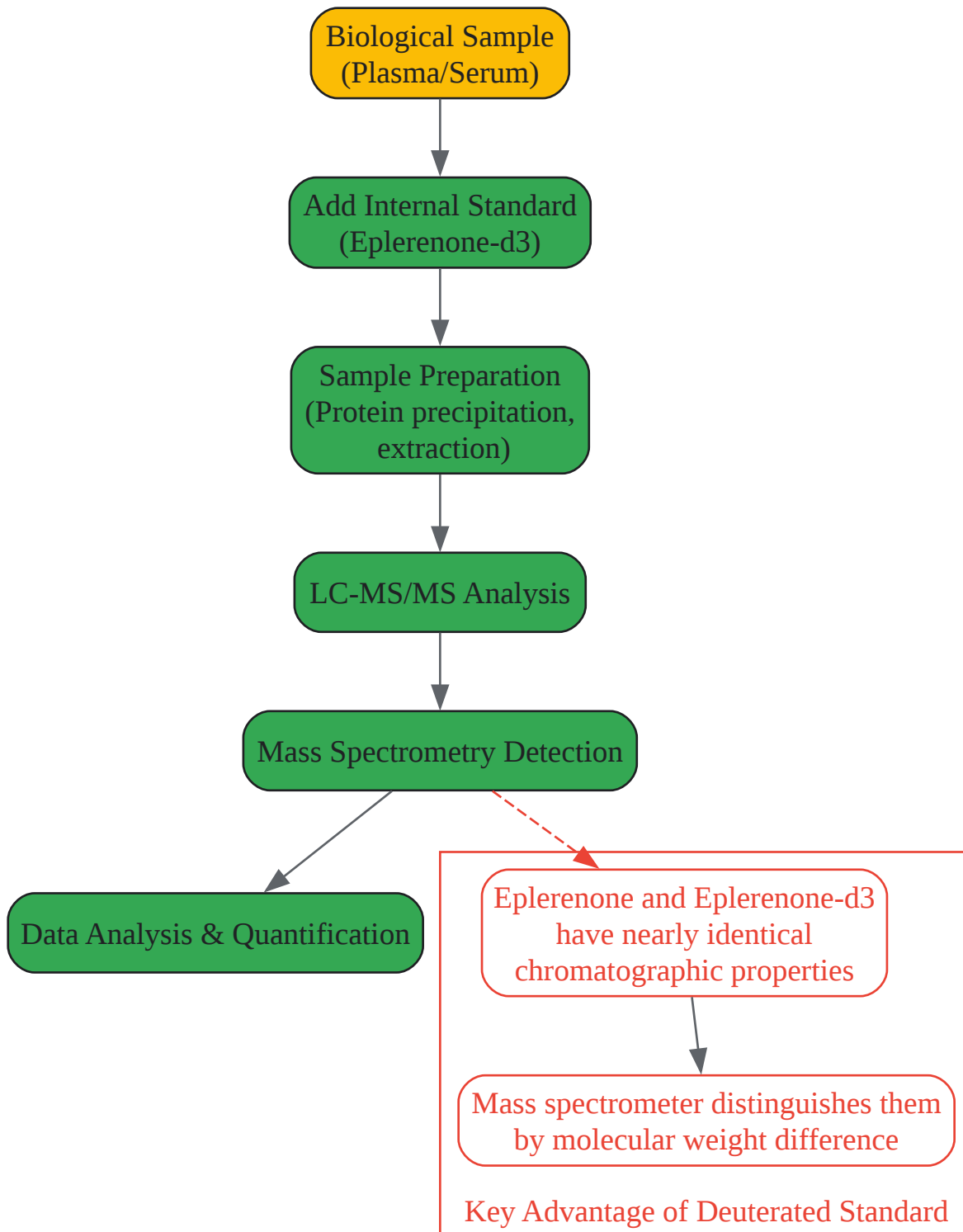
Property	Description
Molecular Formula	$C_{24}H_{27}D_3O_6$ [1] [2] [3]
Molecular Weight	417.51 g/mol [1] [2] [4]
Appearance	White solid [2]
Isotopic Enrichment	98% D [2]
Parent Drug	Eplerenone [3] [5]
CAS Number (Unlabeled)	107724-20-9 [2] [4]
Storage	2 - 8 °C [2]
Synonyms	Epoxymexrenone-d3; Inspra-d3; SC-66110-d3 [2] [3]

## Primary Applications and Mechanism of Action

**Eplerenone-d3** is not a therapeutic agent itself but a critical tool in pharmaceutical research and development [3].

- **Primary Application:** It is predominantly used as an **internal standard** in quantitative bioanalysis [3]. Its deuterated structure allows it to behave almost identically to the unlabeled Eplerenone during sample processing but be distinguishable by mass spectrometry. This enables highly accurate and precise measurement of Eplerenone concentration in complex biological matrices like plasma or serum during **pharmacokinetic studies, therapeutic drug monitoring, and metabolic research** [3].
- **Mechanism of Action of Parent Drug:** The biological activity is derived from its parent compound, Eplerenone. Eplerenone is a **selective aldosterone receptor antagonist** [1] [2]. It works by binding to the mineralocorticoid receptor and blocking the effects of the hormone aldosterone. This blockade promotes sodium and water excretion while reducing potassium loss, which helps lower blood pressure and treats heart failure after a heart attack [2].

The following diagram illustrates the role of **Eplerenone-d3** in a typical analytical workflow for quantifying Eplerenone in a biological sample.



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## Information Gaps and Limitations

The search results, while useful for identifying basic properties, lack the in-depth technical data required for an in-depth guide.

- **No Detailed Experimental Protocols:** The results do not contain step-by-step methodologies for experiments like sample preparation, LC-MS/MS parameters, or validation data.
- **No Quantitative Data from Application Studies:** Information on key performance metrics, such as recovery rates, precision, accuracy, or limits of detection in specific assays, is absent.
- **Limited Information on Signaling Pathways:** While the mechanism of action is described, the search results do not provide detailed pathway illustrations that could be translated into a diagram.

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## References

1. Eplerenone-d3 (Epoymexrenone-d3) | Stable Isotope [medchemexpress.com]
2. Eplerenone-d3 [isotope-science.alfa-chemistry.com]
3. Eplerenone-D3 [veeprho.com]
4. Eplerenone Stable Isotopes Product List [clearsynth.com]
5. Eplerenone-D3 [acanthusresearch.com]

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